

Comparative Study of Corrosion Inhibition Efficiency of Butylamines

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Compound of Interest

Compound Name: *DI-Sec-butylamine*

Cat. No.: *B1584033*

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This guide provides a comparative analysis of the corrosion inhibition efficiency of three structural isomers of butylamine: n-butylamine, sec-butylamine, and tert-butylamine. The information is targeted towards researchers, scientists, and professionals in drug development and materials science who are interested in the application of amine-based compounds as corrosion inhibitors. This document summarizes quantitative data from experimental studies, details the methodologies used, and provides a theoretical framework for understanding the observed differences in performance.

Data Presentation

The following tables summarize the corrosion inhibition efficiency of n-butylamine and tert-butylamine on steel in hydrochloric acid (HCl) solutions, as determined by the weight loss method. It is important to note that the data for each isomer is sourced from different studies conducted under varying experimental conditions. Therefore, a direct comparison should be made with caution, considering the differences in HCl concentration, temperature, and specific type of steel used.

Table 1: Corrosion Inhibition Efficiency of n-Butylamine on Carbon Steel in HCl

Data extracted from a study by F. B. Mainier et al.[1].

Inhibitor Concentration (g/L)	Corrosive Medium	Temperature (°C)	Exposure Time (h)	Inhibition Efficiency (%)
0.5	10% HCl	40	1	47.7
1.0	10% HCl	40	1	52.8
1.5	10% HCl	40	1	52.1
0.5	15% HCl	40	1	32.1
1.0	15% HCl	40	1	36.8
1.5	15% HCl	40	1	41.2
0.5	10% HCl	60	1	35.2
1.0	10% HCl	60	1	49.3
1.5	10% HCl	60	1	52.1
0.5	15% HCl	60	1	25.0
1.0	15% HCl	60	1	34.2
1.5	15% HCl	60	1	38.9

Table 2: Corrosion Inhibition Efficiency of tert-Butylamine on Mild Steel in HCl

Data extracted from a study by Najlaa Jerjack Abdullah[2][3].

Inhibitor Concentration (ppm)	Corrosive Medium	Temperature (°C)	Inhibition Efficiency (%)
50	1 M HCl	30	51.11
100	1 M HCl	30	59.55
150	1 M HCl	30	69.77
200	1 M HCl	30	78.22
50	1 M HCl	40	44.68
100	1 M HCl	40	52.81
150	1 M HCl	40	58.75
200	1 M HCl	40	60.93
50	1 M HCl	50	44.29
100	1 M HCl	50	47.74
150	1 M HCl	50	53.31
200	1 M HCl	50	55.96

Note on sec-Butylamine: Direct quantitative experimental data for the corrosion inhibition efficiency of sec-butylamine under conditions comparable to the studies on n-butylamine and tert-butylamine was not found in the reviewed literature. However, some sources suggest a general trend in the inhibition efficiency of aliphatic amines. For vapor phase inhibitors, the efficiency is reported to follow the order: n-butylamine > sec-butylamine > tert-butylamine[4]. This trend is often attributed to the increasing steric hindrance from the branched alkyl chains, which can impede the formation of a dense protective film on the metal surface[5].

Experimental Protocols

The data presented in this guide were primarily obtained using the following methodologies:

Weight Loss Method

This gravimetric technique is a fundamental method for determining corrosion rates and inhibition efficiencies.

- **Specimen Preparation:** Metal coupons (e.g., carbon steel or mild steel) of known dimensions and surface area are mechanically polished with different grades of emery paper, degreased with a suitable solvent (e.g., acetone), washed with distilled water, and dried. The initial weight of each coupon is accurately measured.
- **Immersion Test:** The prepared coupons are immersed in the corrosive solution (e.g., HCl) with and without the addition of the butylamine inhibitor at various concentrations. The tests are conducted in a thermostatic bath to maintain a constant temperature for a specified duration.
- **Corrosion Rate and Inhibition Efficiency Calculation:** After the immersion period, the coupons are removed, cleaned to remove corrosion products, washed, dried, and re-weighed. The weight loss is used to calculate the corrosion rate (CR) and the inhibition efficiency (IE%) using the following formulas:
 - Corrosion Rate (CR) = $(W_0 - W_1) / (A * t)$ where:
 - W_0 is the initial weight of the coupon.
 - W_1 is the final weight of the coupon.
 - A is the surface area of the coupon.
 - t is the immersion time.
 - Inhibition Efficiency (IE%) = $[(CR_0 - CR_1) / CR_0] * 100$ where:
 - CR_0 is the corrosion rate in the absence of the inhibitor.
 - CR_1 is the corrosion rate in the presence of the inhibitor.

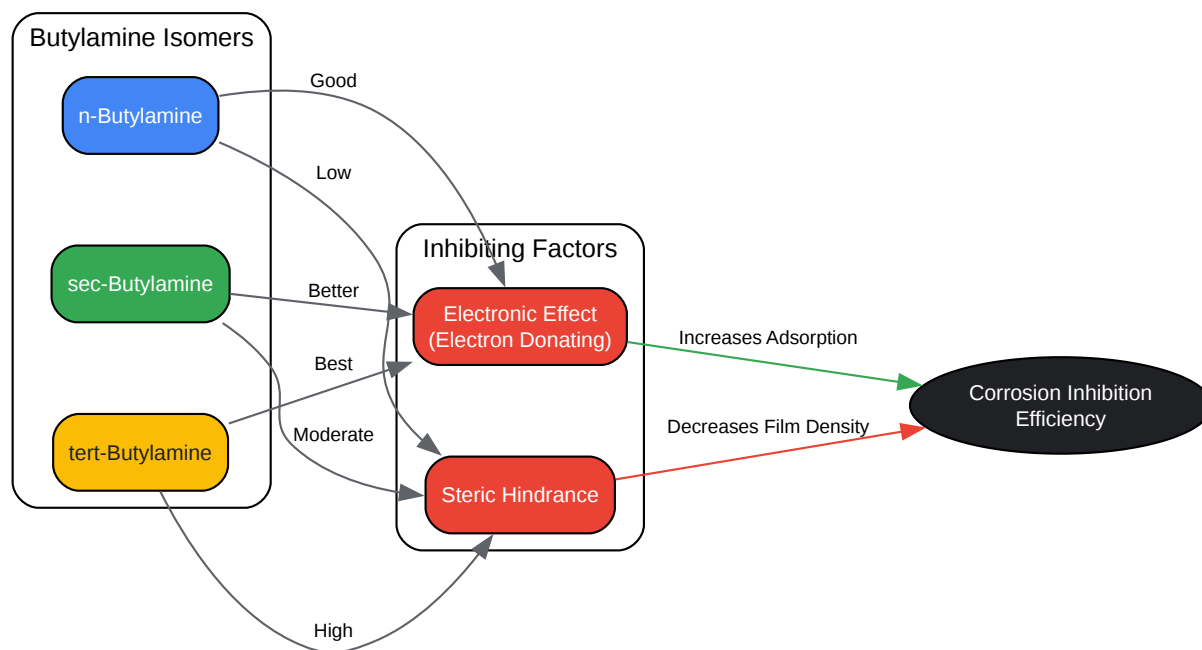
Electrochemical Measurements

Electrochemical techniques provide insights into the mechanism of corrosion inhibition.

- **Electrochemical Cell:** A standard three-electrode cell is used, consisting of the metal specimen as the working electrode, a platinum or graphite counter electrode, and a reference electrode (e.g., Saturated Calomel Electrode - SCE).
- **Potentiodynamic Polarization:** The potential of the working electrode is scanned over a specific range, and the resulting current is measured. The data is plotted as a Tafel plot (logarithm of current density vs. potential). Corrosion parameters such as the corrosion potential (E_{corr}) and corrosion current density (i_{corr}) are determined by extrapolating the linear portions of the anodic and cathodic curves. A lower i_{corr} value in the presence of the inhibitor indicates effective corrosion protection.
- **Electrochemical Impedance Spectroscopy (EIS):** A small amplitude alternating current (AC) signal is applied to the working electrode at various frequencies. The impedance of the system is measured and often presented as Nyquist or Bode plots. An increase in the charge transfer resistance (R_{ct}), which corresponds to a larger semicircle in the Nyquist plot, signifies a higher inhibition efficiency.

Mandatory Visualization

The following diagram illustrates the theoretical factors influencing the corrosion inhibition efficiency of butylamine isomers.



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Caption: Factors influencing butylamine isomer corrosion inhibition.

Conclusion

The comparative analysis of butylamine isomers as corrosion inhibitors reveals a complex interplay of electronic and steric effects. While quantitative data for n-butylamine and tert-butylamine are available from different studies, a direct comparison is challenging due to varying experimental conditions. The data suggests that both isomers can act as effective corrosion inhibitors for steel in acidic environments. Theoretical considerations and qualitative observations from the literature suggest that the linear structure of n-butylamine results in lower steric hindrance, potentially allowing for the formation of a more compact and effective protective layer on the metal surface compared to its branched isomers, sec-butylamine and tert-butylamine. Conversely, the increased number of electron-donating alkyl groups in tert-butylamine enhances the electron density on the nitrogen atom, which could lead to stronger adsorption on the metal surface. The optimal choice of a butylamine isomer as a corrosion inhibitor will likely depend on the specific application, including the nature of the corrosive

environment and the metal substrate. Further research involving a direct comparative study of all three isomers under identical experimental conditions is warranted to provide a more definitive conclusion on their relative inhibition efficiencies.

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